

what is Daturaolone biological activity

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, here is a summary of the key experimental methodologies used in the cited studies.

In Vivo Anti-inflammatory and Antinociceptive Assays

These classic protocols evaluate the compound's ability to reduce inflammation and pain in live animal models.

- **Carrageenan-Induced Paw Edema:** Mice are lightly anesthetized and injected with 1% γ -carrageenan into the subplantar tissue of the right paw 30 minutes after administering **daturaolone** or a vehicle. Paw volume is measured using a plethysmometer at intervals (e.g., 1-5 hours post-injection). The anti-inflammatory effect is calculated as the percentage decrease in paw volume compared to the control group [1].
- **Acetic Acid-Induced Writhing:** Mice are injected intraperitoneally with a 1% acetic acid solution 30 minutes after treatment with **daturaolone**. The number of abdominal constrictions (writhings) is counted for 10 minutes, starting 5 minutes after the acetic acid injection. The percentage of antinociceptive effect is calculated based on the reduction in writhings compared to the control group [1].

In Vitro Molecular Target Assays

These cell-based assays help elucidate the mechanism of action by measuring the inhibition of key inflammatory mediators.

- **NF-κB Inhibition:** The specific cell-based assay used is not described in detail within the provided excerpts, but the activity is reported as an IC₅₀ value, indicating the concentration required to inhibit NF-κB signaling by 50% in a controlled laboratory setting [2].
- **Nitric Oxide (NO) Inhibition:** This assay typically involves using macrophage cell lines (like RAW 264.7) stimulated with an inflammatory agent such as lipopolysaccharide (LPS). The production of nitric oxide in the culture supernatant is measured using a reagent like Griess reagent. The IC₅₀ value represents the concentration of **daturaolone** that inhibits 50% of NO production [2].

In Silico Molecular Docking Analysis

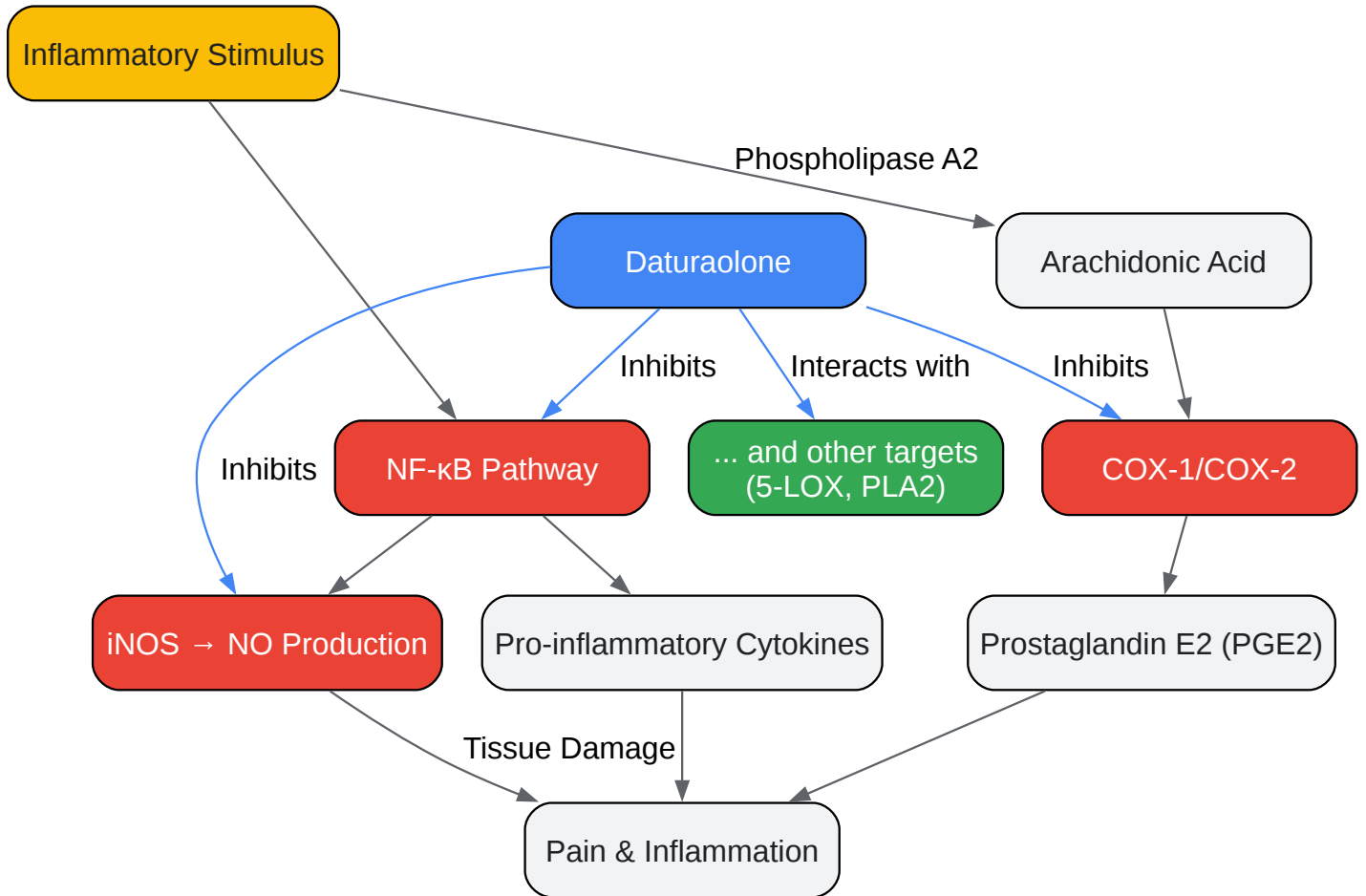
This computational method predicts how **daturaolone** interacts with protein targets at the atomic level.

- **Procedure:** The 3D structures of target proteins (e.g., COX-1, COX-2, NF-κB) are obtained or modeled. The 2D structure of **daturaolone** is drawn and converted into a 3D format, which is then energy-minimized. Docking software (e.g., iGEMDOCK, AutoDock Vina) is used to simulate and calculate the binding interactions and affinity between the ligand (**daturaolone**) and the protein's active site. The docking procedure is often calibrated and validated using a known co-crystallized ligand [1] [2].

Mechanism of Action and Signaling Pathways

Daturaolone's anti-inflammatory activity is linked to interaction with multiple targets in inflammation-related pathways.

Daturaolone's Multi-Target Anti-Inflammatory Mechanism



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Drug-Likeness and Toxicity Profile

Early-stage drug development assessments suggest **daturaolone** has favorable properties, though with some considerations.

Property	Prediction/Result	Tool/Database
Lipinski's Rule	Passes 3 of 4 rules; Bioavailability Score: 0.55	[2]
Drug-Likeness Score	0.33 (Better than some reference drugs)	MOLSOFT [2]
GI Absorption	High (96.6%)	PreADMET [2]
Caco-2 Permeability	34.6 nm/s (Moderate)	SwissADME [2]
Blood-Brain Barrier Penetration	No	PreADMET/SwissADME [2]
Plasma Protein Binding	High (100%)	PreADMET [2]
CYP Inhibition	CYP1A2, CYP2C19, CYP3A4 (Conflicting data for CYP2C9/CYP3A4)	PreADMET/SwissADME [2]
hERG Inhibition	Low Risk (Predicts lower chance of cardiotoxicity)	PreADMET [2]
Carcinogenicity	Non-carcinogenic (Mouse & Rat)	PreADMET [2]
Mutagenicity (Ames Test)	Non-mutagen	PreADMET [2]
Acute Toxicity (Mice)	Found safe at tested doses (5-50 mg/kg)	[3]

Current Research Status and Future Directions

Research on **daturaolone** is still in the pre-clinical stage. The compound shows significant potential as a **multi-target anti-inflammatory agent**, but more studies are needed to fully validate its efficacy and safety [2] [4].

- **Key Gaps:** The field lacks **detailed mechanistic studies** and **in-depth pharmacokinetic and toxicological profiling** beyond preliminary in silico and acute toxicity screens [2] [3].

- **Future Work:** Research should focus on **confirming proposed mechanisms**, conducting **chronic toxicity studies**, and exploring **structure-activity relationships** to potentially enhance its potency and optimize its drug-like properties [2].

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References

1. Biological Evaluation and Docking Analysis of Daturaolone as ... [pmc.ncbi.nlm.nih.gov]
2. Anti-Inflammatory Potential of Daturaolone from Datura ... [pmc.ncbi.nlm.nih.gov]
3. Gastrointestinal Motility, Muscle Relaxation, Antipyretic and ... [frontiersin.org]
4. Genus Datura: An Exploration of Genetic Alterations, Bioactive ... [pmc.ncbi.nlm.nih.gov]

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